

potential biological activities of 2-(Trifluoromethoxy)isonicotinic acid

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)isonicotinic acid

Cat. No.: B1421558

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An In-Depth Technical Guide to the Potential Biological Activities of **2-(Trifluoromethoxy)isonicotinic Acid**

Abstract

This technical guide provides a comprehensive analysis of the potential biological activities of **2-(Trifluoromethoxy)isonicotinic acid**, a fluorinated heterocyclic compound. While direct experimental data on this specific molecule is limited in public literature, this document synthesizes information from structurally related compounds to build a robust hypothesis of its potential pharmacological profile. By examining the well-established roles of the isonicotinic acid scaffold and the trifluoromethoxy functional group in medicinal chemistry, we project potential therapeutic applications, propose mechanisms of action, and detail rigorous experimental protocols for validation. This guide is intended for researchers, medicinal chemists, and drug development professionals seeking to explore the therapeutic potential of novel fluorinated pyridine derivatives.

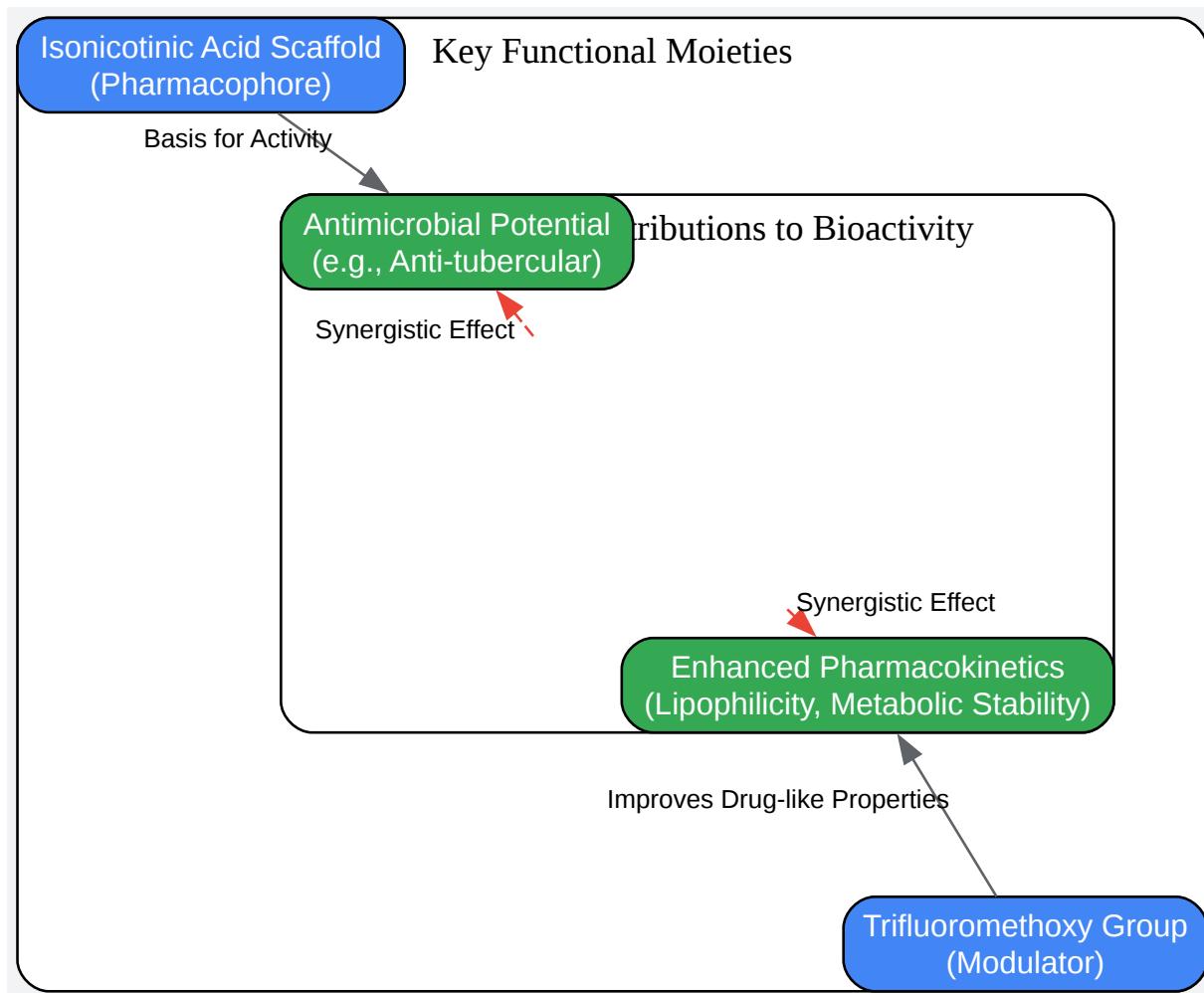
Introduction: The Architectural Logic of 2-(Trifluoromethoxy)isonicotinic Acid

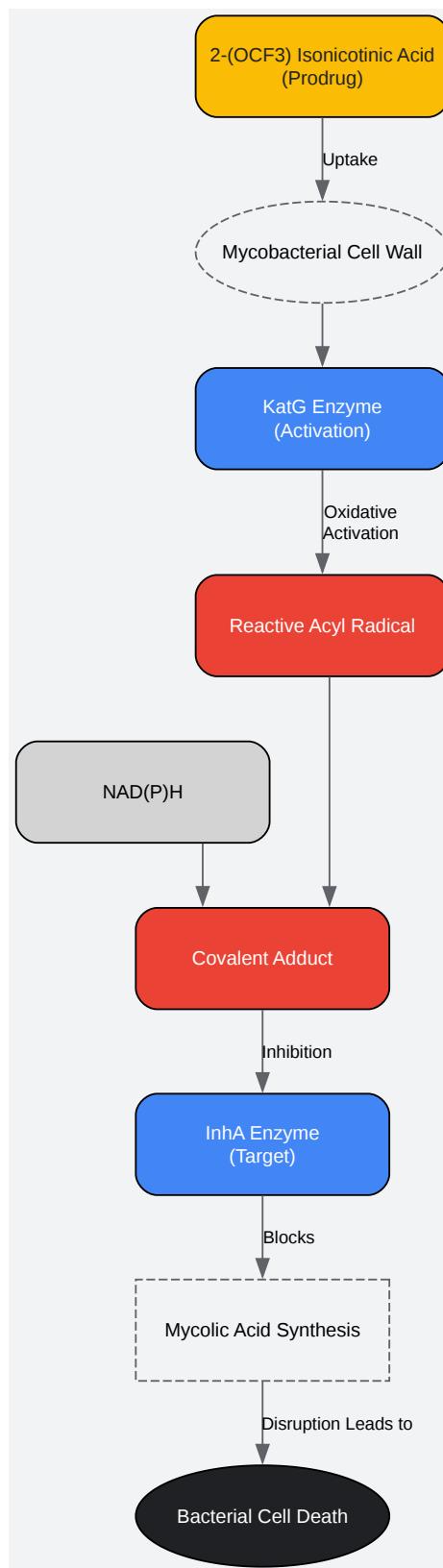
2-(Trifluoromethoxy)isonicotinic acid is a pyridine-4-carboxylic acid derivative featuring a trifluoromethoxy (-OCF₃) group at the C2 position. The therapeutic potential of this molecule

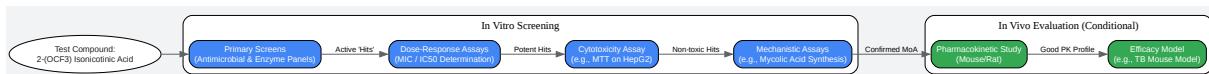
can be logically inferred by dissecting its two core components: the isonicotinic acid backbone and the trifluoromethoxy substituent.

- The Isonicotinic Acid Scaffold: This moiety is a well-established pharmacophore, most famously represented by isoniazid, a first-line drug for treating tuberculosis.[1][2] Isonicotinic acid derivatives have a long history in medicinal chemistry, demonstrating a wide spectrum of biological activities, including antimicrobial and anti-inflammatory properties.[1] The mechanism of isoniazid involves its activation by the mycobacterial enzyme catalase-peroxidase (KatG) to an active form that inhibits the synthesis of mycolic acids, essential components of the bacterial cell wall.[2][3][4]
- The Trifluoromethoxy (-OCF₃) Substituent: The inclusion of fluorine-containing groups is a cornerstone of modern drug design. The trifluoromethoxy group, in particular, is highly valued for its ability to modulate a molecule's physicochemical properties.[5] It is strongly electron-withdrawing and highly lipophilic, which can significantly enhance metabolic stability, improve membrane permeability, and increase binding affinity to biological targets.[5] These properties are critical for optimizing a drug candidate's potency and pharmacokinetic profile. [5]

The strategic combination of these two components suggests that **2-(Trifluoromethoxy)isonicotinic acid** is a promising candidate for investigation, particularly in the fields of infectious diseases and oncology.







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